

CAS 1391310-80-7 physical properties and solubility data

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Compound of Interest

Compound Name: 1-(2-Bromo-6-nitrophenyl)ethanamine

Cat. No.: B12095327

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Technical Monograph: Mometinib Dihydrochloride

CAS: 1391310-80-7 Synonyms: CYT387 Dihydrochloride, GS-0387, MM[1]

Executive Summary

Mometinib dihydrochloride (CAS 1391310-80-7) is the dihydrochloride salt form of mometinib, a potent, ATP-competitive small-molecule inhibitor of Janus kinases (JAK1/JAK2) and Activin A receptor type 1 (ACVR1/ALK2).[1] Unlike first-generation JAK inhibitors, mometinib exhibits a dual mechanism of action: it suppresses the dysregulated JAK-STAT signaling characteristic of myeloproliferative neoplasms (MPNs) while simultaneously inhibiting ACVR1 to lower hepcidin levels, thereby addressing anemia associated with chronic inflammation.[1]

This guide provides a comprehensive physicochemical profile, validated solubility data, and standardized protocols for the handling and formulation of mometinib dihydrochloride in preclinical research settings.

Physicochemical Profile

The following data characterizes the dihydrochloride salt form, which is the primary form utilized in solid-state drug development and formulation due to its superior stability compared to the free base.

Property	Specification
Chemical Name	N-(cyanomethyl)-4-(2-([4-(morpholin-4-yl)phenyl]amino}pyrimidin-4-yl)benzamide dihydrochloride
CAS Number	1391310-80-7
Molecular Formula	C ₂₃ H ₂₂ N ₆ O ₂ [1] [2] [3] [4] [5] [6] · 2HCl
Molecular Weight	487.38 g/mol (Anhydrous basis); ~505.40 g/mol (Monohydrate)
Appearance	Light yellow to reddish-brown crystalline solid
pKa	~2.15, 6.82 (Calculated for free base moieties)
LogP	~2.1 - 2.8 (Predicted)
Hygroscopicity	Moderate; often exists as a monohydrate (CAS 1380317-28-1 ref)

Solubility & Formulation Science

Solvent Compatibility Matrix

Momelotinib dihydrochloride exhibits a solubility profile typical of kinase inhibitors: high solubility in polar aprotic solvents and poor solubility in aqueous and protic organic solvents.[\[1\]](#)

Solvent	Solubility Rating	Approx. Max Conc.	Notes
DMSO	High	20 – 83 mg/mL	Primary solvent. Warming (40°C) and sonication are often required to reach >20 mg/mL. [1]
Water	Insoluble	< 0.1 mg/mL	Practically insoluble across physiological pH (2.1–9.0). [1] [2]
Ethanol	Insoluble	< 1 mg/mL	Not recommended for stock preparation. [1]
DMF	Moderate/High	~10 – 30 mg/mL	Alternative to DMSO if necessary. [1]
PEG-400	Low/Moderate	~1 – 5 mg/mL	Used in in vivo formulation vehicles, often with co-solvents. [1]

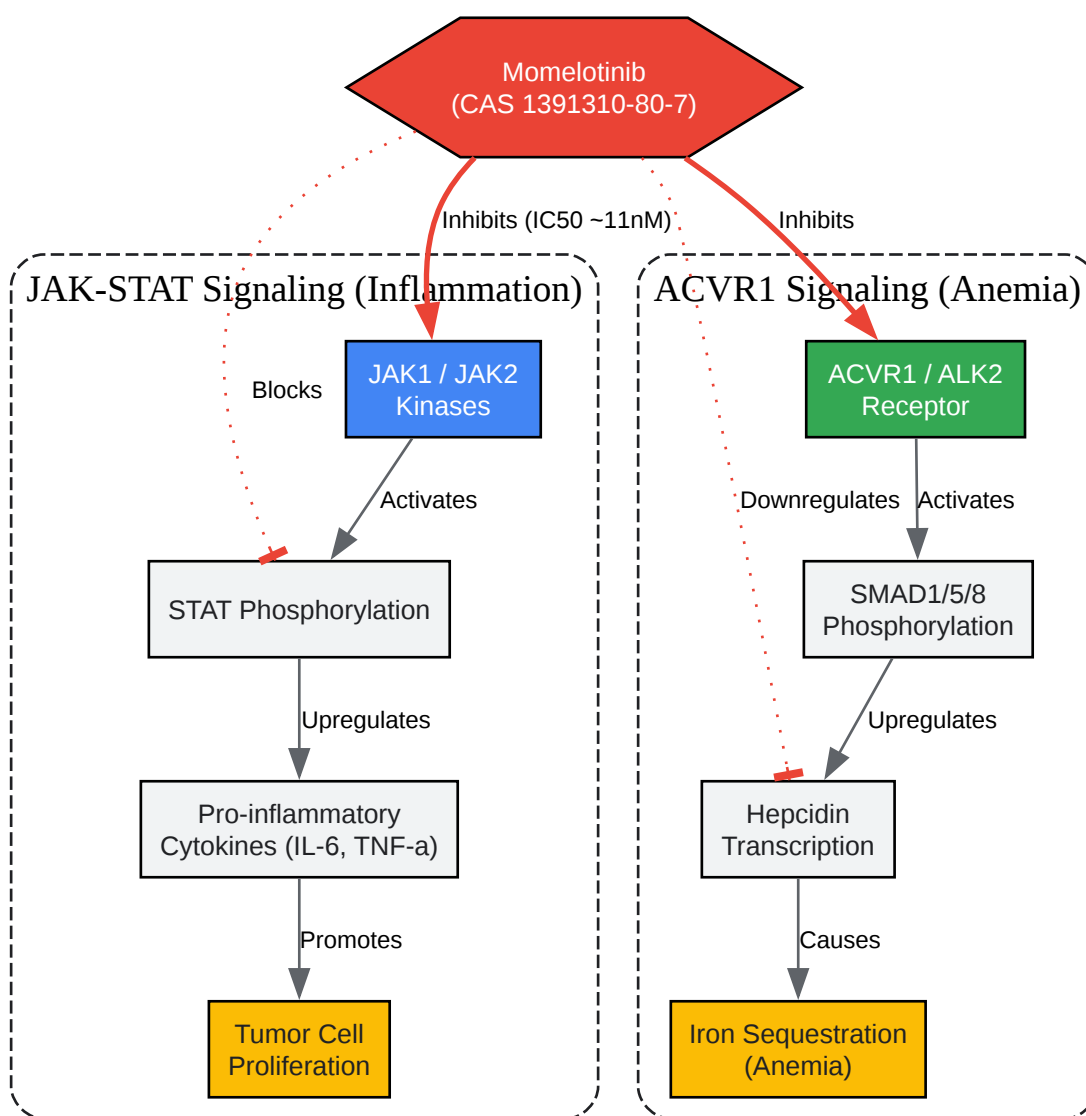
Critical Formulation Insights

- **pH Dependency:** The solubility of momelotinib is pH-dependent due to the basic morpholine and pyrimidine groups.[\[1\]](#) However, the dihydrochloride salt is already acidic. In aqueous buffers, it remains insoluble; attempts to dissolve directly in PBS will result in immediate precipitation.
- **DMSO Stock Stability:** Solutions in anhydrous DMSO are stable for up to 6 months at -20°C and up to 2 years at -80°C. Avoid repeated freeze-thaw cycles, which can induce micro-precipitation.[\[1\]](#)
- **In Vivo Vehicle:** For animal studies, a common vehicle is 0.5% Methylcellulose + 0.1% Tween 80 in water. The compound is administered as a homogenous suspension, not a solution.

Mechanism of Action: Dual Inhibition Pathway

Momelotinib distinguishes itself by inhibiting two distinct pathways:[7]

- JAK-STAT Pathway: Blocks phosphorylation of STAT proteins, reducing pro-inflammatory cytokines (IL-6, TNF- α).[1]
- ACVR1 (ALK2) Pathway: Inhibits BMP signaling in the liver, reducing Hepcidin transcription. [1] This restores iron homeostasis and erythropoiesis (red blood cell production).[1]



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Figure 1: Dual mechanism of action showing simultaneous inhibition of JAK-driven inflammation and ACVR1-driven anemia.[\[1\]](#)

Experimental Protocols

Protocol A: Preparation of 10 mM DMSO Stock Solution

Objective: Create a stable stock solution for in vitro assays. Safety Note: Mometotinib is a potent kinase inhibitor.[\[1\]](#) Handle in a biosafety cabinet with PPE.

- Calculate Mass: For 10 mL of 10 mM solution:
 - Target Concentration: 10 mM (10 mmol/L)
 - MW (Dihydrochloride): 487.38 g/mol [\[1\]](#)
 - Mass Required:
(48.7 mg).[\[1\]](#)
- Weighing: Weigh ~50 mg of powder into a sterile glass vial. Record exact mass.
- Solvent Addition: Add anhydrous DMSO (molecular biology grade) to achieve exactly 10 mM.
 - $\text{Volume (mL)} = \text{Mass (mg)} / 4.874$ [\[1\]](#)
- Dissolution: Vortex vigorously for 1 minute.
 - Troubleshooting: If particulates remain, sonicate in a water bath at 37°C for 5–10 minutes. Visual inspection must confirm a clear, yellow/orange solution.
- Aliquoting: Dispense into light-protected (amber) microtubes (e.g., 50 µL aliquots) to prevent freeze-thaw degradation.
- Storage: Store at -80°C (recommended) or -20°C.

Protocol B: Working Solution for Cell Culture

Objective: Dilute stock for cellular treatment (Final DMSO < 0.5%).

- Thaw: Thaw one aliquot of 10 mM stock at room temperature. Vortex briefly.
- Intermediate Dilution: Dilute 1:100 in culture medium (or PBS) to create a 100 μ M working solution.
 - Note: Add DMSO stock into the medium while vortexing to prevent local precipitation.[1]
- Final Dosing: Add the intermediate solution to cell culture wells to achieve target IC50 concentrations (typically 10 nM – 1 μ M range).
 - Example: For 1 μ M final concentration, add 10 μ L of 100 μ M intermediate to 990 μ L of cell culture.

References

- European Medicines Agency (EMA). Omijara (mometinib) - Summary of Product Characteristics.[1] Available at: [\[Link\]](#)[1]
- Pardanani, A., et al. (2013).[1] Safety and Efficacy of CYT387, a JAK1 and JAK2 Inhibitor, in Myelofibrosis. Journal of Clinical Oncology.[1] Available at: [\[Link\]](#)[1]
- Asshoff, M., et al. (2017). Mometinib inhibits ACVR1/ALK2, decreases hepcidin production, and ameliorates anemia of chronic disease in rodents. Blood.[1][7] Available at: [\[Link\]](#)[1]
- PubChem.Mometinib Dihydrochloride (CID 57345482).[1] National Library of Medicine.[1] Available at: [\[Link\]](#)[1]

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Sources

- [1. Mometinib Dihydrochloride | C23H24Cl2N6O2 | CID 57345482 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [2. downloads.regulations.gov](https://downloads.regulations.gov) [downloads.regulations.gov]
- [3. Mometotinib CAS#: 1056634-68-4](https://m.chemicalbook.com) [m.chemicalbook.com]
- [4. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- [5. selleckchem.com](https://selleckchem.com) [selleckchem.com]
- [6. fda.gov.tw](https://fda.gov.tw) [fda.gov.tw]
- [7. bccancer.bc.ca](https://bccancer.bc.ca) [bccancer.bc.ca]
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